

# Application Notes and Protocols for DTS(PTTh2)2 Based Devices

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## Compound of Interest

Compound Name: DTS(PTTh2)2

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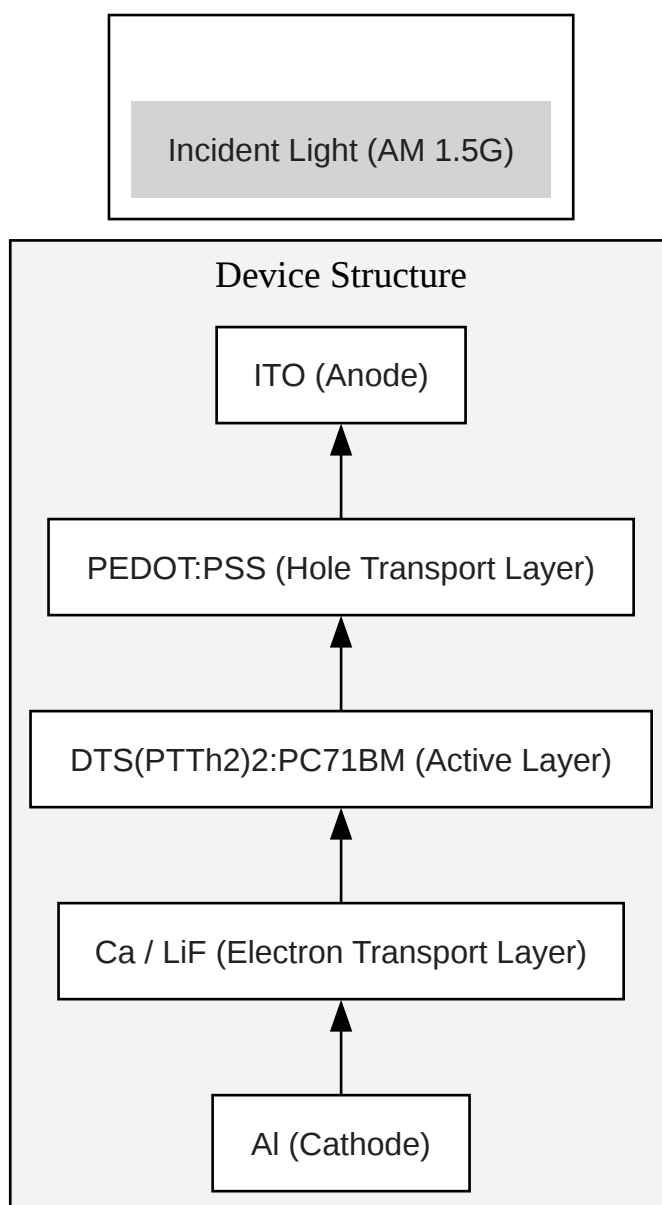
These application notes provide a comprehensive overview of the characterization of devices based on the small molecule donor **DTS(PTTh2)2**, with a focus on current density-voltage (J-V) analysis. The provided protocols are designed to guide researchers in the fabrication and testing of organic photovoltaic (OPV) devices utilizing this material.

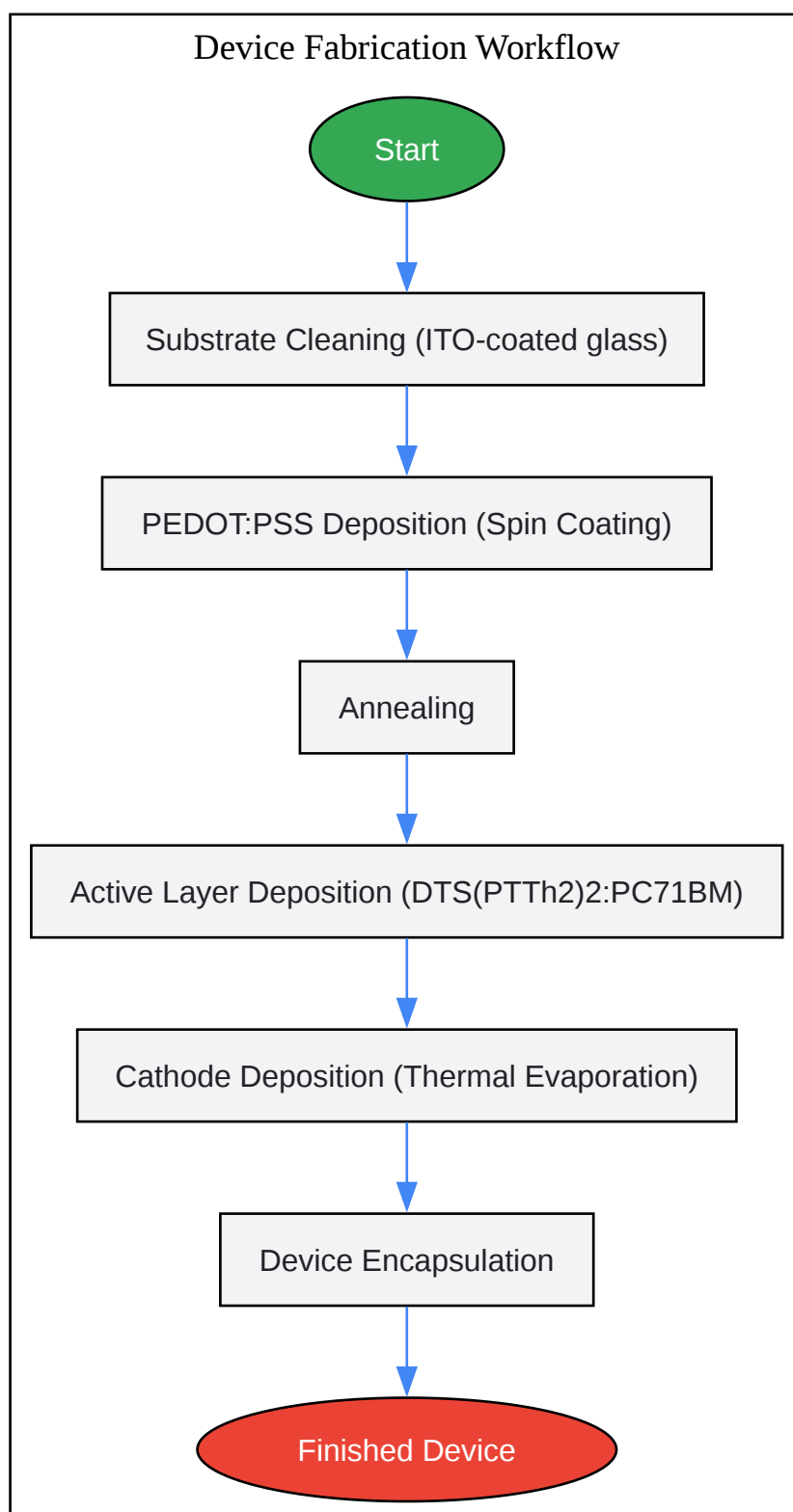
## Introduction to DTS(PTTh2)2

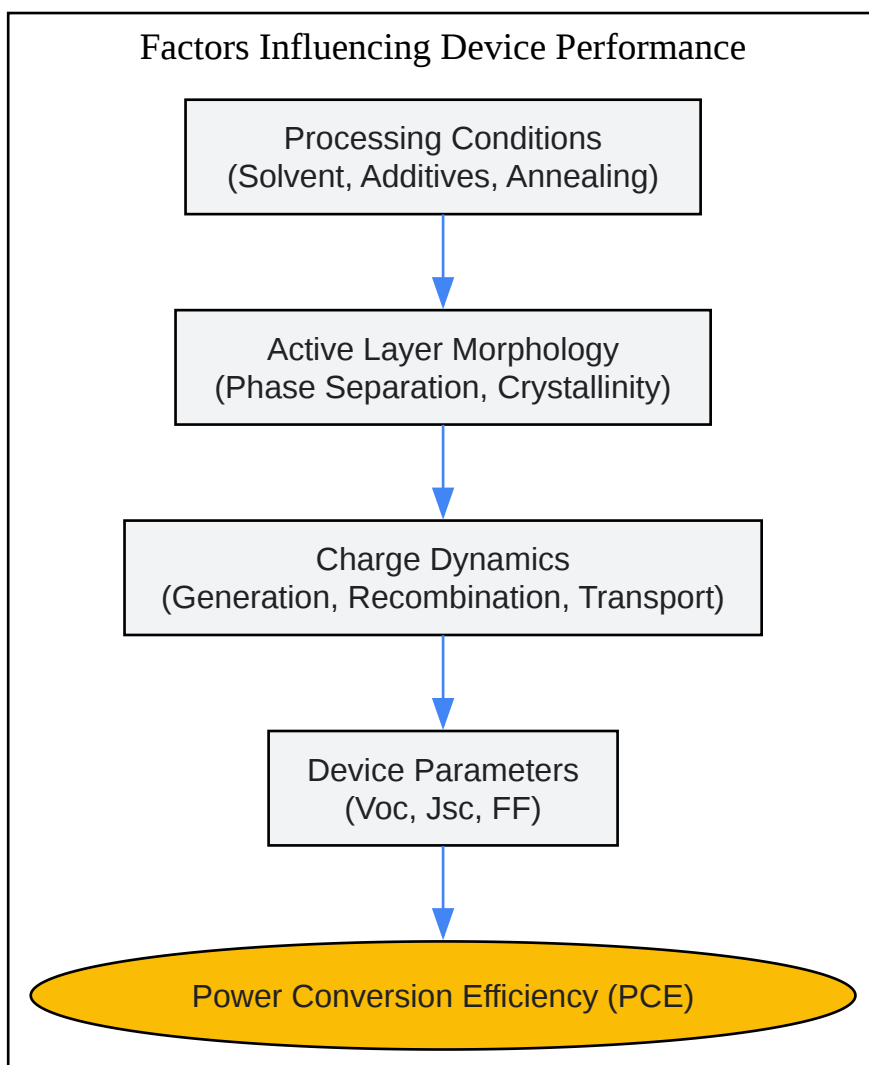
**DTS(PTTh2)2**, [5,5'-bis{(4-(7-hexylthiophen-2-yl)thiophen-2-yl)-[1][2][3]thiadiazolo[3,4-c]pyridine}-3,3'-di-2-ethylhexylsilylene-2,2'-bithiophene], is a solution-processable small molecule that has shown promise as a donor material in bulk heterojunction (BHJ) organic solar cells. Its molecular structure is designed to facilitate desirable electronic and morphological properties for efficient charge generation and transport. When blended with fullerene acceptors such as [4][4]-phenyl-C71-butyric acid methyl ester (PC71BM), **DTS(PTTh2)2** can achieve significant power conversion efficiencies (PCE).[1] The performance of these devices is highly dependent on the processing conditions, which influence the morphology of the active layer.

## Device Architecture and Working Principle

A typical device architecture for a **DTS(PTTh2)2**-based organic solar cell is a conventional bulk heterojunction structure, as depicted below.







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## References

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- 2. [1-material.com](https://www.1-material.com) [[1-material.com](https://www.1-material.com)]

- [3. researchgate.net \[researchgate.net\]](#)
- [4. Tandem organic solar cells with 20.6% efficiency enabled by reduced voltage losses - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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